

Technical Monograph: 2-Isopropoxy-3-Nitropyridine

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Compound of Interest

Compound Name: 3-Nitro-2-(propan-2-yloxy)pyridine

CAS No.: 1211758-69-8

Cat. No.: B8025832

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Executive Summary

2-Isopropoxy-3-nitropyridine is a specialized heterocyclic building block used primarily in the synthesis of pharmaceutical agents targeting kinase pathways (e.g., ALK, ROS1) and GPCRs. It functions as a lipophilic scaffold intermediate, where the isopropoxy group provides steric bulk and hydrophobic interaction potential, while the nitro group serves as a latent amine for subsequent coupling reactions.

This guide details the technical specifications, validated synthesis protocols via Nucleophilic Aromatic Substitution (SNAr), and downstream functionalization strategies for this compound.

Chemical Identity & Properties

While the unsubstituted core "2-isopropoxy-3-nitropyridine" is often synthesized in situ or on-demand, it is derived from the widely available parent compound 2-chloro-3-nitropyridine. Commercial variants often carry additional halogens (e.g., 6-chloro) to facilitate further coupling.

Core Identifiers

Property	Specification
Chemical Name	2-(propan-2-yloxy)-3-nitropyridine
Parent Precursor CAS	5470-18-8 (2-Chloro-3-nitropyridine)
Derivative CAS	186413-77-4 (6-Chloro-2-isopropoxy-3-nitropyridine)
Molecular Formula	C8H10N2O3
Molecular Weight	182.18 g/mol
SMILES	<chem>CC(C)Oc1ncccc1[O-]</chem>
Appearance	Yellow crystalline solid or oil (depending on purity/substitution)
Solubility	Soluble in DCM, EtOAc, DMSO; sparingly soluble in water. ^{[1][2]}

Synthetic Pathway: Nucleophilic Aromatic Substitution (S_NAr)

The most robust method for generating 2-isopropoxy-3-nitropyridine is the S_NAr displacement of the chlorine atom in 2-chloro-3-nitropyridine by an isopropoxide nucleophile. The nitro group at the C3 position is critical; it acts as an electron-withdrawing group (EWG), activating the C2 position for nucleophilic attack.

Experimental Protocol

Objective: Synthesis of 2-isopropoxy-3-nitropyridine from 2-chloro-3-nitropyridine.

Reagents:

- Substrate: 2-Chloro-3-nitropyridine (1.0 eq)
- Nucleophile: Isopropanol (1.2 eq)

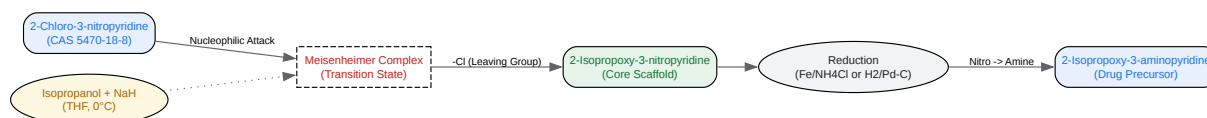
- Base: Sodium Hydride (NaH, 60% dispersion, 1.5 eq) or Potassium tert-butoxide (KOtBu).
- Solvent: Anhydrous THF or Toluene.

Step-by-Step Methodology:

- Preparation of Alkoxide: In a flame-dried 3-neck flask under Nitrogen (N₂), suspend NaH (1.5 eq) in anhydrous THF at 0°C.
- Addition: Dropwise add Isopropanol (1.2 eq) over 15 minutes. Allow the mixture to stir for 30 minutes at 0°C to generate sodium isopropoxide in situ.
- Coupling: Dissolve 2-chloro-3-nitropyridine (1.0 eq) in minimal THF and add it dropwise to the alkoxide solution.
 - Critical Control Point: Maintain temperature <10°C during addition to prevent exothermic runaway or bis-alkylation if other leaving groups are present.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 2–4 hours. Monitor by TLC (Hexane:EtOAc 4:1) or LC-MS.
- Quench & Workup: Quench carefully with saturated NH₄Cl solution. Extract with EtOAc (3x). [3] Wash combined organics with brine, dry over Na₂SO₄, and concentrate in vacuo.
- Purification: The crude yellow oil is typically purified via silica gel column chromatography (Gradient: 0–20% EtOAc in Hexanes).

Mechanistic Visualization

The following diagram illustrates the S_NAr mechanism and subsequent reduction pathway.



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Figure 1: Synthetic workflow from the parent chloropyridine to the amino-alkoxy precursor via SNAr and Nitro Reduction.

Downstream Utility & Reactivity Profile

Once synthesized, the 2-isopropoxy-3-nitropyridine scaffold is rarely the end product. It serves as a precursor to 2-isopropoxy-3-aminopyridine, a "privileged structure" in medicinal chemistry.

Nitro Reduction Protocols

The reduction of the nitro group must be controlled to avoid displacing the isopropoxy group (which can occur under strongly acidic conditions).

- Method A (Chemoselective): Iron powder (Fe) + NH₄Cl in EtOH/H₂O at 70°C. This mild method preserves the ether linkage and any halogen substituents (e.g., if starting from 6-chloro-2-isopropoxy-3-nitropyridine).
- Method B (Catalytic Hydrogenation): H₂ (1 atm), 10% Pd/C in MeOH.
 - Note: If the molecule contains a Chlorine at C6, avoid Pd/C to prevent hydrodehalogenation. Use Platinum on Carbon (Pt/C) or Raney Nickel instead.

Medicinal Chemistry Applications

The 2-isopropoxy motif is strategically employed in drug design for two reasons:

- Lipophilic Filling: The isopropyl group fills hydrophobic pockets (e.g., the ATP-binding site of kinases) more effectively than a methoxy group.
- Metabolic Stability: Secondary ethers are generally more resistant to O-dealkylation by cytochrome P450 enzymes compared to primary ethers.

Key Therapeutic Classes:

- ALK/ROS1 Inhibitors: Pyridine-based scaffolds are central to next-generation anaplastic lymphoma kinase (ALK) inhibitors.

- P2X3 Antagonists: Used in the treatment of chronic cough and pain, often utilizing di-substituted pyridines.

Safety & Handling

- Energetic Potential: While 3-nitropyridines are generally stable, they are nitroaromatics. Do not subject the crude reaction mixture to temperatures $>150^{\circ}\text{C}$ during distillation.
- Skin Sensitization: Pyridine derivatives are known skin irritants and potential sensitizers. All handling should occur in a fume hood with nitrile gloves.
- Storage: Store under inert atmosphere (Argon) at $2-8^{\circ}\text{C}$. The isopropoxy group is stable, but the pyridine nitrogen can oxidize to the N-oxide if exposed to air/light over prolonged periods.

References

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